

safe handling and storage procedures for anhydrous aluminum bromide

Author: BenchChem Technical Support Team. Date: December 2025



Application Notes and Protocols for Anhydrous Aluminum Bromide

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures and safety information for the handling and storage of anhydrous **aluminum bromide** (AlBr₃). Strict adherence to these protocols is essential to ensure personnel safety and maintain the integrity of the material.

Hazard Summary

Anhydrous **aluminum bromide** is a highly reactive and corrosive solid. It reacts violently with water, releasing toxic and corrosive hydrogen bromide gas.[1][2][3] It can cause severe burns to the skin, eyes, and respiratory tract.[1][4] Ingestion can be harmful and may cause significant damage to the digestive system.[1][2] It is also corrosive to many metals.[1][4]

Quantitative Data Summary



Parameter	Value	Source
Recommended Storage Temperature	2 - 8 °C (36 - 46 °F)	[4]
ACGIH Exposure Limit (as AI)	2 mg/m³ TWA	[2][3]
NIOSH Exposure Limit (as AI)	2 mg/m³ TWA	[2]
Oral LD50 (Rat)	1598 mg/kg	[1][2]
Density	3.205 g/cm³ at 25 °C	[4]
Melting Point	94 - 98 °C	[4]
Boiling Point	265 °C	[1]

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling anhydrous **aluminum bromide**. The following PPE is mandatory:

- Eye and Face Protection: Chemical safety goggles and a face shield are required.[1][2]
- Skin Protection: A chemical-resistant and flame-retardant suit or lab coat should be worn.[1] Nitrile rubber gloves are recommended, and all clothing should be clean daily.[1][3]
- Respiratory Protection: When dust is generated or in case of insufficient ventilation, a selfcontained breathing apparatus (SCBA) or a respirator with a suitable filter (e.g., Filter B-(P3)) should be used.[1][4]

Safe Handling and Storage Protocols Engineering Controls

- Ventilation: All handling of anhydrous aluminum bromide must be performed in a well-ventilated area, preferably within a chemical fume hood.[1][2]
- Emergency Equipment: An eyewash station and a safety shower must be readily accessible in the immediate work area.[2][5]



Handling Procedures

- Training: All personnel must be trained on the proper handling and storage of anhydrous aluminum bromide before use.[3]
- Avoid Contact: Do not allow the substance to come into contact with skin, eyes, or clothing.
 [2] Do not breathe the dust.[1]
- Moisture Control: Anhydrous aluminum bromide reacts violently with water.[1][2][3] Ensure
 that all equipment and the handling environment are scrupulously dry. Never add water to
 this product.[1]
- Inert Atmosphere: For prolonged handling or when the material is transferred, an inert atmosphere (e.g., nitrogen or argon) is recommended.
- Hygiene: Wash hands and face thoroughly after handling.[4] Contaminated clothing should be removed immediately.[4] Do not eat, drink, or smoke in the handling area.[3][4]

Storage Procedures

- Container: Store in the original, tightly closed container.[1][2][4] Suitable materials include amber glass bottles.[4] Metal containers are not suitable.[4]
- Conditions: Store in a cool, dry, and well-ventilated area, away from incompatible materials. [1][2][5] Refrigerated storage at 2-8°C is recommended.[2][4]
- Incompatibilities: Keep away from water, moisture, acids, alcohols, strong oxidizing agents, and certain metals.[1][2][3][5] Violent reactions can occur with sodium and potassium.[3]
- Security: Store in a locked and corrosive-resistant area.[4][6]

Emergency ProceduresSpill Response

- Immediate Actions: Evacuate the area and ensure adequate ventilation.[4] Do not touch spilled material.[1]
- Small Spills:



- Wearing appropriate PPE, cover the spill with a dry, inert absorbent material such as sand or vermiculite. Do not use combustible materials.
- Carefully sweep up the absorbed material and place it into a suitable, dry, and labeled container for disposal.[2][5]
- Do not add water to the spill site.[2][5]
- · Large Spills:
 - Evacuate the laboratory and notify emergency personnel.
 - Isolate the spill area.
 - If possible and safe to do so, stop the leak.[1]

First Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[1][7]
- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[1][7]

Experimental Protocol: Friedel-Crafts Acylation

The following is a representative protocol for a Friedel-Crafts acylation reaction. All safety precautions outlined in this document must be strictly followed.

Reaction: Acylation of an aromatic compound (e.g., benzene) with an acylating agent (e.g., acetyl chloride) using anhydrous **aluminum bromide** as a catalyst.

Materials:



- Anhydrous aluminum bromide
- Anhydrous benzene (or other suitable aromatic substrate)
- Acetyl chloride (or other suitable acylating agent)
- Anhydrous solvent (e.g., dichloromethane)
- Concentrated hydrochloric acid
- 5% Sodium hydroxide solution
- Anhydrous magnesium sulfate
- Ice

Procedure:

- Setup: Assemble a clean, dry, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer. Protect the apparatus from atmospheric moisture using drying tubes.
- Catalyst Addition: In a fume hood, carefully add anhydrous aluminum bromide to the flask containing the anhydrous solvent.
- Substrate Addition: Add the anhydrous aromatic substrate to the flask.
- Acylating Agent Addition: Slowly add the acylating agent dropwise from the dropping funnel
 while stirring the mixture. The reaction is exothermic, so control the rate of addition to
 maintain a gentle reflux.
- Reaction: After the addition is complete, heat the mixture to maintain a gentle reflux for approximately 30 minutes, or until the evolution of hydrogen bromide gas ceases. An outlet for the gas should be directed to a gas trap containing a dilute sodium hydroxide solution.
- Quenching: Cool the reaction mixture to room temperature. In a well-ventilated fume hood, slowly and carefully pour the reaction mixture into a beaker containing a mixture of crushed

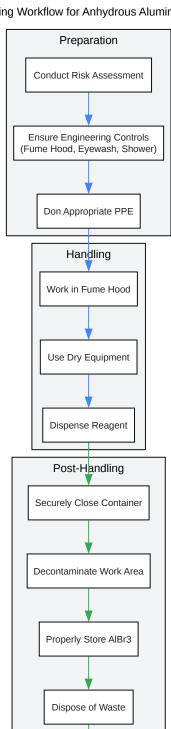


ice and concentrated hydrochloric acid with vigorous stirring. This will decompose the **aluminum bromide** complex.

- Workup:
 - Transfer the mixture to a separatory funnel and separate the organic layer.
 - Wash the organic layer sequentially with water, 5% sodium hydroxide solution, and then with water again.
 - Dry the organic layer over anhydrous magnesium sulfate.
 - Filter to remove the drying agent.
- Purification: Remove the solvent by distillation and purify the product by fractional distillation or recrystallization.

Visualizations





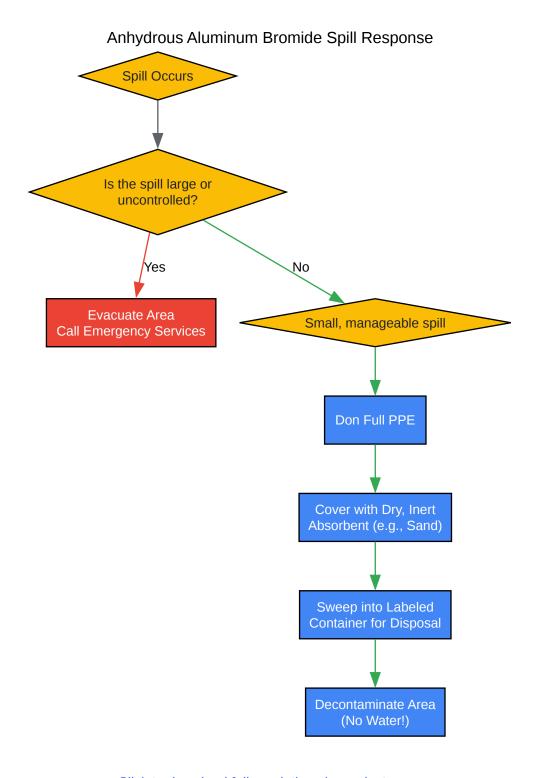
Safe Handling Workflow for Anhydrous Aluminum Bromide

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Remove PPE & Wash Hands

Caption: Workflow for the safe handling of anhydrous aluminum bromide.





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Caption: Decision tree for responding to an anhydrous aluminum bromide spill.



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- To cite this document: BenchChem. [safe handling and storage procedures for anhydrous aluminum bromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048194#safe-handling-and-storage-procedures-for-anhydrous-aluminum-bromide]

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